

# Technical Guide: Safety, Handling, and Synthesis of 2-cyclohexyl-N-(2-phenylethyl)acetamide

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## Compound of Interest

Compound Name: 2-cyclohexyl-N-(2-phenylethyl)acetamide

Cat. No.: B3573895

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## Compound Identification & Physicochemical Profiling

**Role in Drug Discovery:** This molecule represents a "privileged scaffold," combining a lipophilic cyclohexyl tail with a bio-active phenethylamine headgroup. It is frequently encountered as an intermediate in the synthesis of GPCR ligands and ion channel modulators.

| Property          | Specification                           | Derivation/Source                                           |
|-------------------|-----------------------------------------|-------------------------------------------------------------|
| Chemical Name     | 2-cyclohexyl-N-(2-phenylethyl)acetamide | IUPAC Nomenclature                                          |
| Molecular Formula |                                         | Calculated                                                  |
| Molecular Weight  | 245.36 g/mol                            | Calculated                                                  |
| Predicted LogP    | ~3.8 - 4.2                              | High Lipophilicity (Cyclohexyl + Phenyl)                    |
| Physical State    | White to off-white crystalline solid    | Analog comparison (CAS 877-95-2) [1]                        |
| Solubility        | DMSO, Ethanol, DCM; Poor in Water       | Lipophilic amide nature                                     |
| Melting Point     | Predicted: 85-95 °C                     | Est. from N-phenethylacetamide (53°C) + cyclohexyl rigidity |

## Hazard Identification (Read-Across Toxicology)

Scientific Rationale: While the core amide N-(2-phenylethyl)acetamide is often classified as non-hazardous [1], the addition of the cyclohexyl group increases lipophilicity, potentially enhancing membrane permeability and bioavailability. Therefore, we treat this as a Category 3 hazard until tested.

## GHS Classification (Precautionary R&D Standard)

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed). Basis: Phenethylamine moiety is CNS active.
- Skin Irritation: Category 2 (Causes skin irritation).
- Eye Irritation: Category 2A (Causes serious eye irritation).
- Target Organ Toxicity: Single Exposure (Respiratory Tract Irritation).

## Critical Structural Alerts

- Phenethylamine Substructure: Structural similarity to endogenous neurotransmitters suggests potential CNS activity (sympathomimetic effects).
- Amide Linkage: Generally stable, but metabolic hydrolysis can release 2-cyclohexylacetic acid and 2-phenylethylamine (a known skin irritant and sensitizer).

## Self-Validating Experimental Protocol: Synthesis & Purification

**Expertise & Experience:** In drug development, safety begins with purity. Impurities like unreacted phenethylamine (caustic) or DCC-urea (immunogenic) compromise safety data. This protocol uses an Acid Chloride method for higher purity profiles than standard carbodiimide couplings.

## Reagents

- Precursor A: 2-Cyclohexylacetyl chloride (generated in situ or purchased).
- Precursor B: 2-Phenylethylamine (CAS 64-04-0).
- Base: Triethylamine ( ) or Diisopropylethylamine (DIPEA).
- Solvent: Dichloromethane (DCM), Anhydrous.

## Step-by-Step Workflow

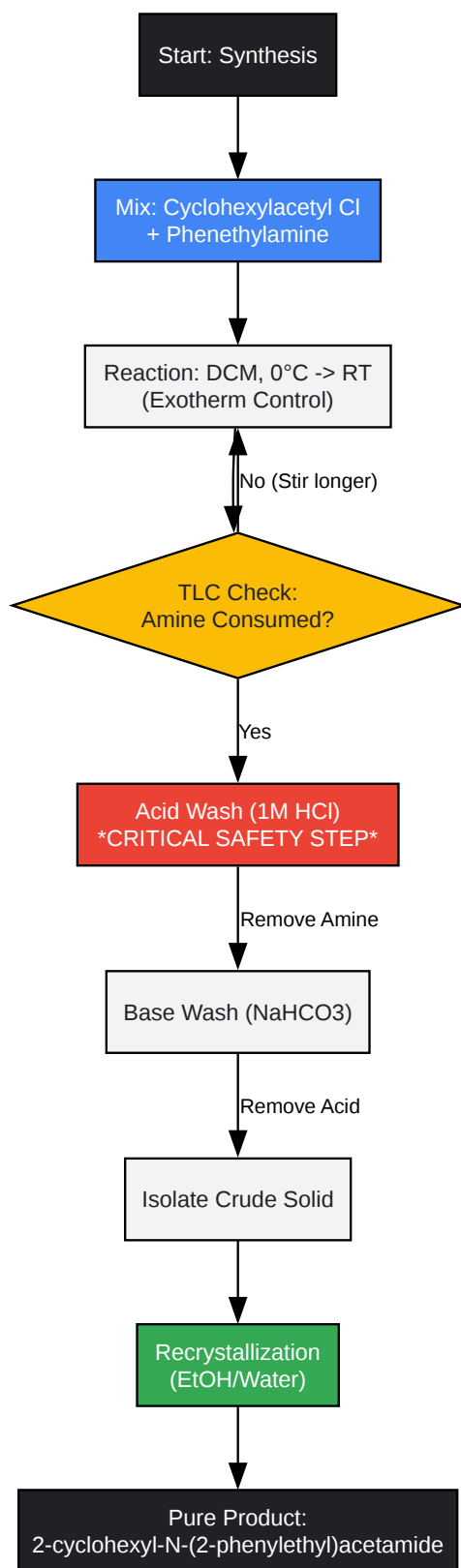
- Setup: Purge a 250mL round-bottom flask with . Add Precursor B (1.0 equiv) and (1.2 equiv) in dry DCM. Cool to 0°C.
  - Why: Low temp prevents side reactions (di-acylation); Base neutralizes HCl byproduct.
- Addition: Dropwise addition of Precursor A (1.05 equiv) diluted in DCM over 30 mins.

- Control: Exotherm control is critical. Temp must remain  $<5^{\circ}\text{C}$ .
- Reaction: Warm to Room Temp (RT) and stir for 4 hours.
- Validation: Spot TLC (Hexane:EtOAc 3:1). Product should appear at ~0.4-0.5. Disappearance of amine spot (ninhydrin stain) confirms completion.
- Workup (The Safety Step):
  - Wash organic layer with 1M HCl (removes unreacted amine - Critical for Safety).
  - Wash with Sat.  
(removes unreacted acid).
  - Dry over  
, filter, and concentrate.
- Purification: Recrystallize from Ethanol/Water or Hexane/EtOAc.

## Visualized Workflows (Graphviz DOT)

### Diagram 1: Synthesis & Safety Decision Tree

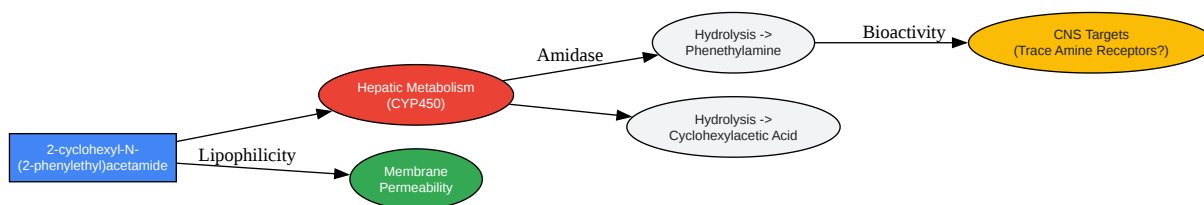
Caption: Logical flow for synthesis, purification, and safety validation of the target amide.



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## Diagram 2: Biological Interaction & Metabolism (Hypothetical)

Caption: Potential metabolic pathways and receptor interactions based on structural alerts.



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## Emergency Response & Handling Storage Conditions

- Temperature: Store at 2-8°C (Refrigerate).
- Atmosphere: Hygroscopic potential; store under Nitrogen or Argon.
- Incompatibility: Strong oxidizing agents (due to amide/alkyl groups).

## First Aid Measures

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Rationale: Dust inhalation may irritate bronchial membranes.
- Skin Contact: Wash with soap and water for 15 minutes. Rationale: Lipophilic amides can penetrate the stratum corneum; thorough washing is required to remove dermal depot.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.<sup>[1][2]</sup>
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER.

## References

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## Sources

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